Technical Guide: Preliminary In Vitro Characterization of 8-Nitroquinolin-6-ol

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Compound of Interest	
Compound Name:	*8-Nitroquinolin-6-ol*
CAS No.:	*5437-99-0*
Cat. No.:	*B1584730*

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Executive Summary & Chemical Context

8-Nitroquinolin-6-ol (CAS: 5437-99-0) is a functionalized quinoline scaffold distinct from its clinically established isomer, Nitroxoline (5-nitroquinolin-8-ol). While Nitroxoline acts primarily through bidentate metal chelation (N1 and O8), **8-Nitroquinolin-6-ol** lacks this chelation motif due to the distal positioning of the hydroxyl group at C6.

Instead, its pharmacological and chemical utility lies in two distinct mechanisms:

- Redox-Activated Pharmacophore: The C8-nitro group renders the molecule a substrate for nitroreductases, potentially generating reactive radical species or fluorescent amine derivatives.
- Synthetic Versatility: It serves as a critical intermediate for "turn-on" fluorescent probes (e.g., for nitric oxide detection) and guanidine-based catalysis ligands.

This guide provides a standardized protocol for evaluating this compound as a Novel Chemical Entity (NCE), focusing on its solubility, cytotoxicity, and redox-dependent bioactivity.

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Chemical Identity Table

Property	Specification
IUPAC Name	8-Nitroquinolin-6-ol
Common Synonyms	6-Hydroxy-8-nitroquinoline; 6-Quinolinol, 8-nitro-
Molecular Formula	$C_9H_6N_2O_3$
Molecular Weight	190.16 g/mol
Key Functional Groups	Phenolic -OH (C6), Nitro -NO_2 (C8), Pyridine N (N1)
Predicted pKa	~7.5–8.0 (Phenolic OH, acidified by NO_2 EWG)
Solubility	Low in neutral H_2O; Soluble in DMSO, DMF, dilute alkali

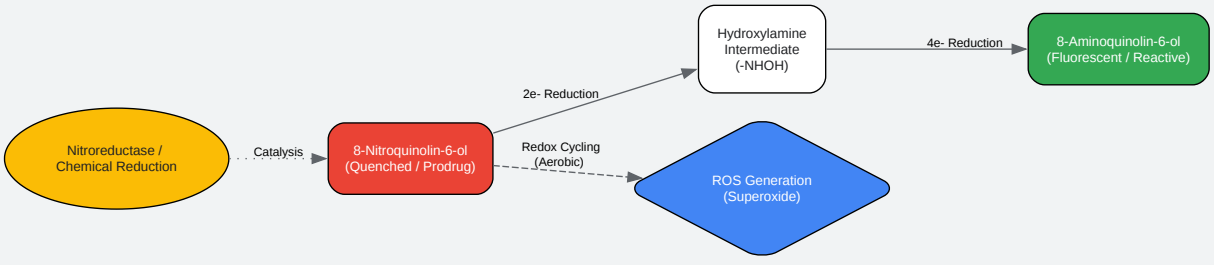
Structural Logic & Mechanism of Action (MoA)

Unlike 8-hydroxyquinolines, **8-Nitroquinolin-6-ol** cannot form stable 5-membered chelate rings with divalent cations (Cu^{2+}, Zn^{2+}). Its biological activity is driven by the nitro-to-amine reduction pathway.

Pathway Visualization: Reductive Activation

The following diagram illustrates the transformation of **8-Nitroquinolin-6-ol** from a fluorescence-quenched nitro compound to a bioactive/fluorescent amino species.

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Caption: The 8-nitro group acts as an electron acceptor. Complete reduction yields the 8-amino derivative (often fluorescent), while partial reduction/cycling generates Reactive Oxygen Species (ROS).

Protocol 1: Compound Preparation & Stability

Due to the planar aromatic structure and nitro group, **8-Nitroquinolin-6-ol** is prone to aggregation in aqueous media.

Reagents

- Solvent: Dimethyl sulfoxide (DMSO), anhydrous, ≥99.9%.
- Buffer: Phosphate Buffered Saline (PBS), pH 7.4.

Step-by-Step Workflow

- Stock Solution (100 mM): Dissolve 19.0 mg of **8-Nitroquinolin-6-ol** in 1.0 mL of anhydrous DMSO. Vortex for 2 minutes until fully clear. The solution should be yellow/orange.
  - Critical Check: If turbidity persists, sonicate at 40°C for 5 minutes.
- Working Solution Preparation: Dilute the stock 1:1000 in PBS to achieve a 100 µM test concentration.

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- Stability Check: Measure absorbance at 400 nm immediately (T=0) and after 4 hours (T=4h). A decrease >10% indicates precipitation.

- Storage: Store stock aliquots at -20°C, protected from light (nitro groups are photolabile).

Protocol 2: Cytotoxicity & Redox Profiling

Since the compound is an isomer of a known drug (Nitroxoline), distinguishing its toxicity profile is essential.

Assay A: MTT Cell Viability Assay

This assay determines the IC_{50} and detects mitochondrial reductase activity (which may falsely elevate signal due to the nitro group).

- Seeding: Plate mammalian cells (e.g., HEK293 or HepG2) at 5,000 cells/well in 96-well plates. Incubate 24h.

- Treatment: Add serial dilutions of **8-Nitroquinolin-6-ol** (0.1 µM – 100 µM). Include a Vehicle Control (0.1% DMSO) and Positive Control (Doxorubicin).

- Incubation: 48 hours at 37°C, 5% CO_2.

- Readout: Add MTT reagent. Incubate 4h. Solubilize formazan with DMSO. Read Absorbance at 570 nm.

  - Technical Note: If the compound itself is colored or reducible by cellular enzymes (independent of viability), verify results with an ATP-based assay (e.g., CellTiter-Glo) to avoid artifacts.

Assay B: ROS Generation (DCFDA Staining)

To validate the "Redox Cycling" hypothesis visualized in the MoA diagram.

- Probe Loading: Incubate cells with 10 µM DCFDA (2',7'-dichlorofluorescin diacetate) for 30 min.

- Wash: Remove excess probe with PBS.

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- Exposure: Treat cells with 50 µM **8-Nitroquinolin-6-ol**.
- Kinetics: Measure fluorescence (Ex/Em: 485/535 nm) every 10 mins for 2 hours.
    - Expectation: A steady increase in fluorescence indicates intracellular ROS production via nitro-reduction.

Protocol 3: Antimicrobial Screening (MIC)

While **8-Nitroquinolin-6-ol** lacks the chelation power of Nitroxoline, the nitro group often confers antimicrobial activity against anaerobes or microaerophiles (e.g., H. pylori, M. tuberculosis).

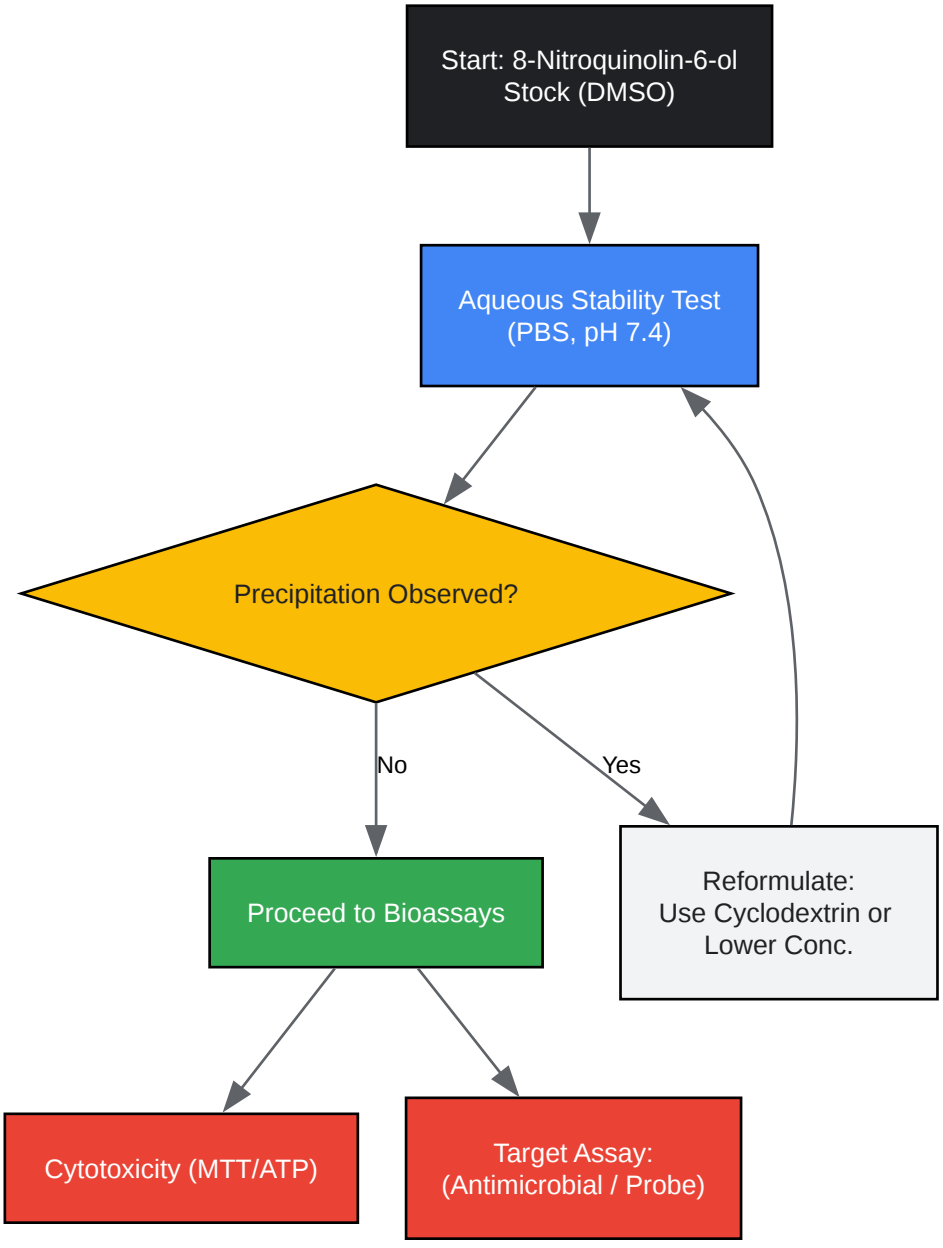
Workflow

- Inoculum: Prepare bacterial suspension (e.g., S. aureus, E. coli) at 5 x 10^5 CFU/mL in Mueller-Hinton Broth.
- Plate Setup: Use a 96-well polypropylene plate (low binding).
- Dosing: Add 100 µL of compound (range 0.5 – 64 µg/mL).
- Incubation: 16–20 hours at 37°C.
- Visualization: Add Resazurin (0.01%) for 2 hours. Blue -> Pink color change indicates growth.
    - Interpretation: The MIC is the lowest concentration preventing the color change.

Experimental Logic & Decision Tree

Use this flowchart to guide the progression of in vitro studies based on initial results.

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Caption: Decision matrix ensuring compound solubility is verified before biological data interpretation.

References

- Lippard, S. J., et al. (2010).[1] Turn-On Fluorescent Probes for Detecting Nitric Oxide in Biology. MIT DSpace. Available at: [Link]

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- Relevance: Describes the synthesis of **8-nitroquinolin-6-ol** derivatives and their reduction to fluorescent 8-amino forms.

- Herres-Pawlis, S., et al. (2018).[2] 8-Amino-5-nitro-6-phenoxyquinolines: Potential Non-peptidic Neuropeptide Y Receptor Ligands. ResearchGate. Available at: [Link]

  - Relevance: Details the use of **8-nitroquinolin-6-ol** as a synthetic precursor and its chemical stability.

- Pelletier, C., et al. (2026). In Vitro and In Vivo Evaluation of Nitroxoline as an Effective Antimicrobial Alternative. Antibiotics (Basel).[3][4] Available at: [Link]

  - Relevance: Provides the comparative baseline for the 5-nitro isomer (Nitroxoline) to distinguish activity profiles.

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 79227, **8-Nitroquinolin-6-ol**. PubChem. Available at: [Link]

  - Relevance: Verification of chemical structure, predicted pKa, and physicochemical properties.

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